

A Comprehensive Technical Guide on the Physicochemical Properties of Dolasetron Mesylate

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Compound of Interest

Compound Name: Anzemet

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This document provides an in-depth analysis of the core physicochemical properties of dolasetron mesylate, a selective serotonin 5-HT₃ receptor antagonist. The information presented is intended to support research, development, and formulation activities by providing essential data on the molecule's behavior, along with the methodologies for its characterization.

Introduction to Dolasetron Mesylate

Dolasetron mesylate is a potent and highly specific antiemetic and antinauseant agent.^{[1][2]} Chemically, it is identified as (2 α ,6 α ,8 α ,9 α)-octahydro-3-oxo-2,6-methano-2H-quinolizin-8-yl-1H-indole-3-carboxylate monomethanesulfonate, monohydrate.^{[1][3]} Its therapeutic effect is derived from its ability to block 5-HT₃ receptors located on vagal nerve terminals in the periphery and centrally in the chemoreceptor trigger zone (CTZ) of the area postrema.^{[2][4]} The release of serotonin by chemotherapeutic agents from enterochromaffin cells in the small intestine is thought to activate these receptors, initiating the vomiting reflex.^{[2][5]} Dolasetron competitively inhibits the binding of serotonin to these sites, thereby interrupting the emetic signal pathway.^{[5][6]} Upon administration, dolasetron is rapidly and completely metabolized to a reduced, active metabolite, hydrodolasetron, which is primarily responsible for the clinical effect.^{[2][5][7]}

Core Physicochemical Properties

The physicochemical characteristics of dolasetron mesylate are critical for its formulation, delivery, and pharmacokinetic profile. It typically presents as a white to off-white powder.^{[1][4]}

The quantitative physicochemical properties of dolasetron mesylate are summarized in the table below for ease of reference and comparison.

Property	Value	References
Chemical Identity		
IUPAC Name	(2 α ,6 α ,8 α ,9 α)-octahydro-3-oxo-2,6-methano-2H-quinolizin-8-yl-1H indole-3-carboxylate monomethanesulfonate, monohydrate	[1][2]
CAS Number	115956-13-3	[8][9]
Molecular Attributes		
Molecular Formula	C19H20N2O3 • CH3SO3H • H2O	[1][2][4][10][11]
Molecular Weight	438.50 g/mol	[1][2][4][10][12]
Thermodynamic Properties		
Melting Point	278 °C (for the methanesulfonate salt)	[9][13][14]
Solubility Profile		
Water	Very soluble / Freely soluble (>30 mg/mL)	[1][2][4][11]
Propylene Glycol	Freely soluble	[1][2][11]
Methanol	Freely soluble	[4][14]
Ethanol	Slightly soluble	[1][2][11]
Normal Saline	Slightly soluble	[1][2][11]
Chloroform	Slightly soluble	[4]
Hexane	Insoluble	[4]
Ionization & Partitioning		
pKa	6.398 at 25°C	[4][15]

LogP (Dolasetron base)	2.1	[13]
Solution Properties		
pH (in water)	3.543 (at 5% w/v), 4.287 (at 0.5% w/v)	[4]
pH (Injection solution)	3.2 to 3.8	[1][15]

Experimental Protocols

The determination of the physicochemical properties listed above requires standardized experimental methodologies to ensure accuracy and reproducibility. The following sections describe typical protocols used in pharmaceutical development.

- **Methodology:** The melting point is determined using a capillary melting point apparatus. A small, finely powdered sample of dolasetron mesylate is packed into a capillary tube. The tube is placed in the apparatus and heated at a controlled rate. The temperature range from the point at which the substance first begins to melt to the point at which it is completely liquid is recorded as the melting range. This is a standard pharmacopeial method for assessing the purity of a crystalline solid.[9][13]
- **Methodology:** Equilibrium solubility is determined by adding an excess amount of dolasetron mesylate powder to a known volume of the solvent (e.g., water, methanol, ethanol) in a sealed container. The resulting suspension is agitated at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. After this period, the suspension is filtered to remove undissolved solid. The concentration of dolasetron mesylate in the clear filtrate is then quantified using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[1][4] The solubility is then expressed in terms of mass per volume (e.g., mg/mL).
- **Methodology:** The pKa value is typically determined by potentiometric titration. A precisely weighed amount of dolasetron mesylate is dissolved in a suitable solvent, often a co-solvent system like water-methanol to ensure solubility throughout the titration. The solution is then titrated with a standardized solution of a strong base (e.g., NaOH) while the pH is continuously monitored with a calibrated pH electrode. The pKa is determined from the

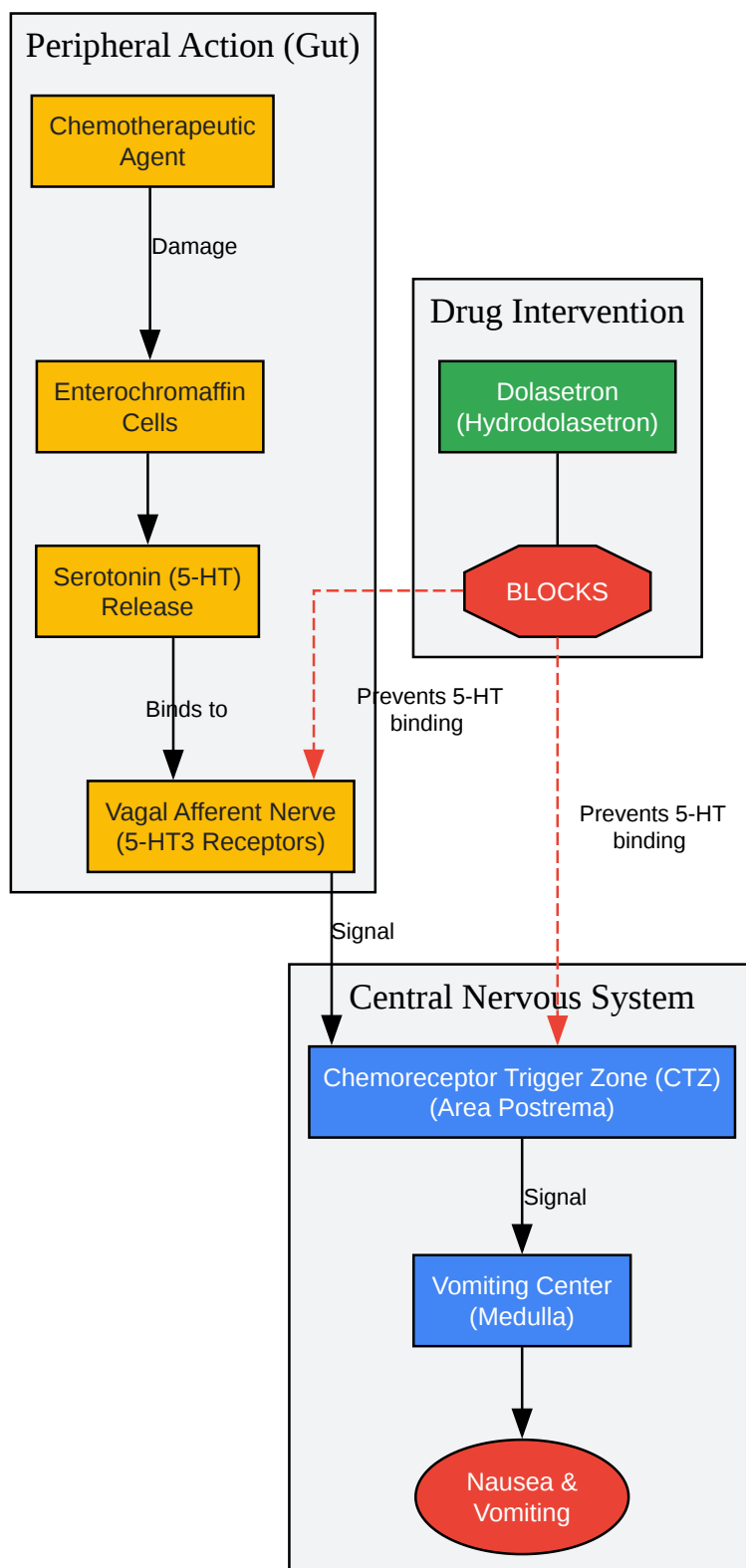
titration curve, often by calculating the pH at the half-equivalence point. The experiment is conducted at a constant temperature, such as 25°C.[4][15]

- **Methodology:** The partition coefficient (LogP) is determined using the shake-flask method. A solution of dolasetron (the base form) is prepared in one of the two immiscible phases, typically n-octanol and a buffered aqueous solution (e.g., phosphate buffer at pH 7.4). The two phases are combined in a flask and shaken vigorously for a set period to allow for the partitioning of the analyte between the two layers. The mixture is then allowed to separate. The concentration of dolasetron in both the n-octanol and aqueous layers is measured using an appropriate analytical technique like HPLC-UV. The LogP is calculated as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.[13]

Visualization of Pathways and Workflows

Visual diagrams are essential for understanding the complex biological and analytical processes related to dolasetron mesylate.

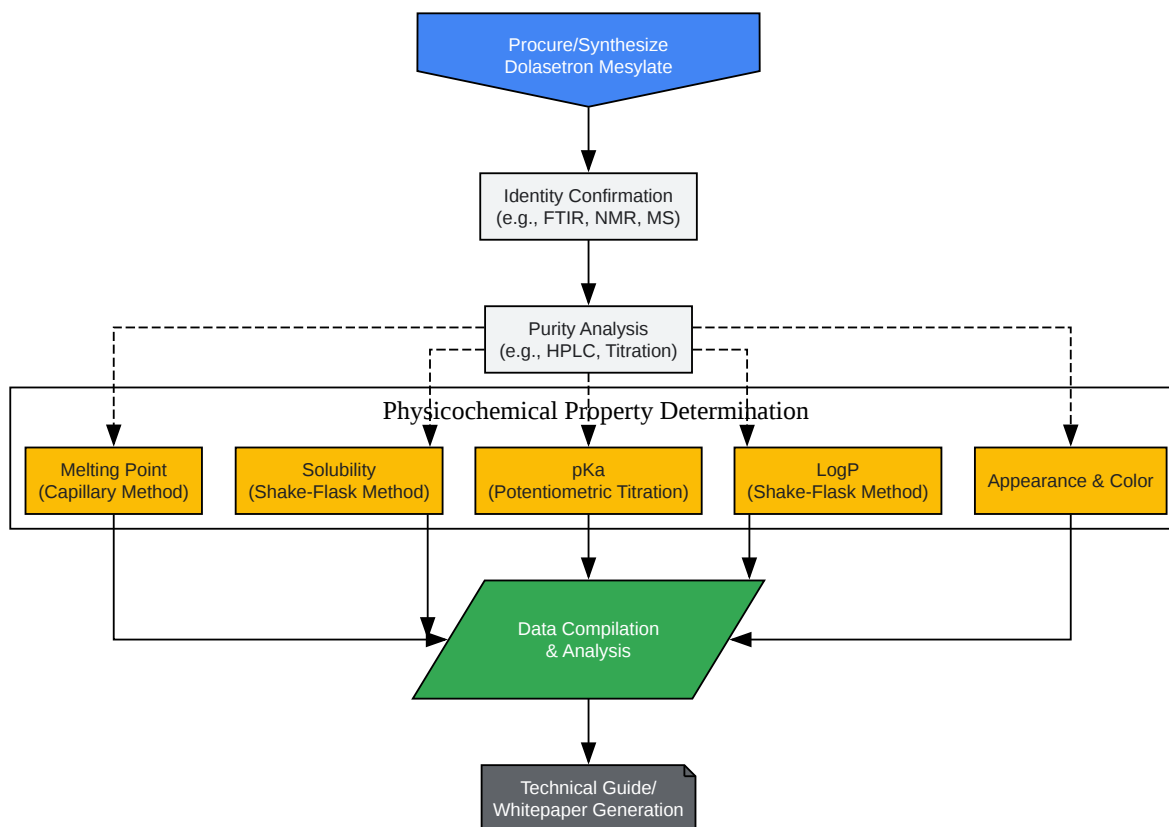
The antiemetic action of dolasetron is achieved by blocking the signaling cascade initiated by serotonin release.



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Caption: Dolasetron's 5-HT₃ antagonist signaling pathway.

A logical workflow is crucial for the systematic characterization of a drug substance like dolasetron mesylate.



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Caption: Workflow for physicochemical characterization.

Conclusion

Dolasetron mesylate possesses a well-defined set of physicochemical properties that govern its behavior as a pharmaceutical agent. Its high water solubility facilitates parenteral formulations,

while its pKa and LogP values are indicative of its absorption and distribution characteristics. As a potent 5-HT₃ receptor antagonist, its mechanism of action is directly linked to blocking serotonin-mediated emetic signals in both the central and peripheral nervous systems. The data and methodologies presented in this guide provide a foundational resource for professionals engaged in the research and development of this important therapeutic agent.

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